

An In-depth Technical Guide to (2-Hydroxypyridin-3-yl)(phenyl)methanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Hydroxypyridin-3-yl)
(phenyl)methanone

Cat. No.: B1270893

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

(2-Hydroxypyridin-3-yl)(phenyl)methanone, a heterocyclic ketone, has garnered interest within the scientific community for its potential applications in medicinal chemistry. This technical guide provides a comprehensive overview of the discovery, history, synthesis, and biological activities of this compound. Detailed experimental protocols, quantitative data, and visualizations of relevant chemical and biological pathways are presented to serve as a valuable resource for researchers in the field.

Introduction

(2-Hydroxypyridin-3-yl)(phenyl)methanone, also known as 3-benzoyl-2-hydroxypyridine, is an aromatic ketone featuring a pyridine ring scaffold. The presence of the hydroxyl and benzoyl groups on the pyridine core imparts specific chemical properties and potential biological activities. Pyridine and its derivatives are fundamental heterocyclic compounds that form the core structure of numerous natural products, pharmaceuticals, and agrochemicals. The exploration of substituted pyridones, including **(2-Hydroxypyridin-3-yl)(phenyl)methanone**, continues to be an active area of research, with a focus on discovering novel therapeutic agents.

Discovery and History

The specific historical details surrounding the initial discovery and synthesis of **(2-Hydroxypyridin-3-yl)(phenyl)methanone** are not extensively documented in a single seminal publication. However, its synthesis is conceptually linked to established organic chemistry reactions, particularly the Friedel-Crafts acylation of pyridines. The preparation of the related precursor, 3-benzoylpyridine, was described as a modification of the Wolffenstein and Hartwich method, suggesting that the foundational chemistry has been understood for a considerable time. The ongoing interest in pyridone derivatives for their diverse biological activities has likely led to the synthesis and investigation of this particular compound in various research contexts.

Physicochemical Properties

A summary of the key physicochemical properties of **(2-Hydroxypyridin-3-yl)(phenyl)methanone** is provided in the table below.

Property	Value
CAS Number	27039-12-9
Molecular Formula	C ₁₂ H ₉ NO ₂
Molecular Weight	199.21 g/mol
Appearance	Likely a solid at room temperature
Solubility	Expected to be soluble in organic solvents

Synthesis

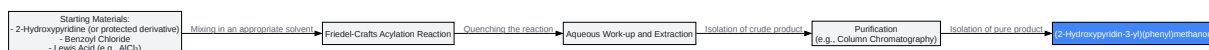
The synthesis of **(2-Hydroxypyridin-3-yl)(phenyl)methanone** can be approached through several synthetic routes. One plausible and commonly employed method is the Friedel-Crafts acylation of a suitably protected 2-hydroxypyridine derivative.

General Synthetic Approach: Friedel-Crafts Acylation

The Friedel-Crafts acylation involves the reaction of an aromatic ring with an acylating agent, typically an acyl halide or anhydride, in the presence of a Lewis acid catalyst.^{[1][2]} For the synthesis of **(2-Hydroxypyridin-3-yl)(phenyl)methanone**, 2-hydroxypyridine or a protected

analogue would serve as the aromatic substrate and benzoyl chloride or benzoic anhydride as the acylating agent. Aluminum chloride (AlCl_3) is a common Lewis acid catalyst for this transformation.^[1]

The general workflow for this synthetic approach is illustrated below.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **(2-Hydroxypyridin-3-yl)(phenyl)methanone**.

Detailed Experimental Protocol (Hypothetical)

The following is a hypothetical, yet plausible, experimental protocol based on standard organic synthesis techniques for a Friedel-Crafts acylation.

Materials:

- 2-Methoxypyridine (as a protected form of 2-hydroxypyridine)
- Benzoyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous dichloromethane (DCM)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane/ethyl acetate mixture)

Procedure:

- To a stirred solution of 2-methoxypyridine in anhydrous DCM under an inert atmosphere (e.g., nitrogen or argon) at 0 °C, add anhydrous AlCl_3 portion-wise.
- Allow the mixture to stir for 15-30 minutes at 0 °C.
- Slowly add benzoyl chloride to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for several hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a beaker of ice-cold 1 M HCl.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexane).
- The resulting intermediate, (2-methoxypyridin-3-yl)(phenyl)methanone, can then be demethylated using a reagent such as boron tribromide (BBr_3) to yield the final product, **(2-Hydroxypyridin-3-yl)(phenyl)methanone**.

Spectroscopic Data

The structural confirmation of **(2-Hydroxypyridin-3-yl)(phenyl)methanone** relies on various spectroscopic techniques. Below is a table summarizing the expected spectroscopic data.

Spectroscopic Technique	Expected Data
^1H NMR	Aromatic protons of the pyridine and phenyl rings, and a broad singlet for the hydroxyl proton.
^{13}C NMR	Carbonyl carbon signal, and signals for the aromatic carbons of the pyridine and phenyl rings.
IR Spectroscopy	Characteristic peaks for the C=O (ketone) and O-H (hydroxyl) functional groups.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound.

Note: Specific chemical shifts and coupling constants would need to be determined experimentally.

Biological Activities and Potential Applications

While specific biological studies on **(2-Hydroxypyridin-3-yl)(phenyl)methanone** are not extensively reported, the broader class of pyridinone and hydroxypyridine derivatives has shown a wide range of pharmacological activities.

Anticancer Activity

Numerous studies have reported the anticancer potential of substituted pyridone derivatives.[3][4][5] These compounds have been shown to exhibit cytotoxicity against various cancer cell lines. The proposed mechanisms often involve the inhibition of key enzymes or signaling pathways involved in cancer cell proliferation and survival. For instance, some cyanopyridine derivatives have been investigated as PIM-1 kinase inhibitors, a target in breast cancer therapy.[5]

Antimicrobial Activity

Hydroxypyridine derivatives have also been evaluated for their antimicrobial properties.[6][7][8][9] The ability of some of these compounds to chelate metal ions, such as iron(III), is believed

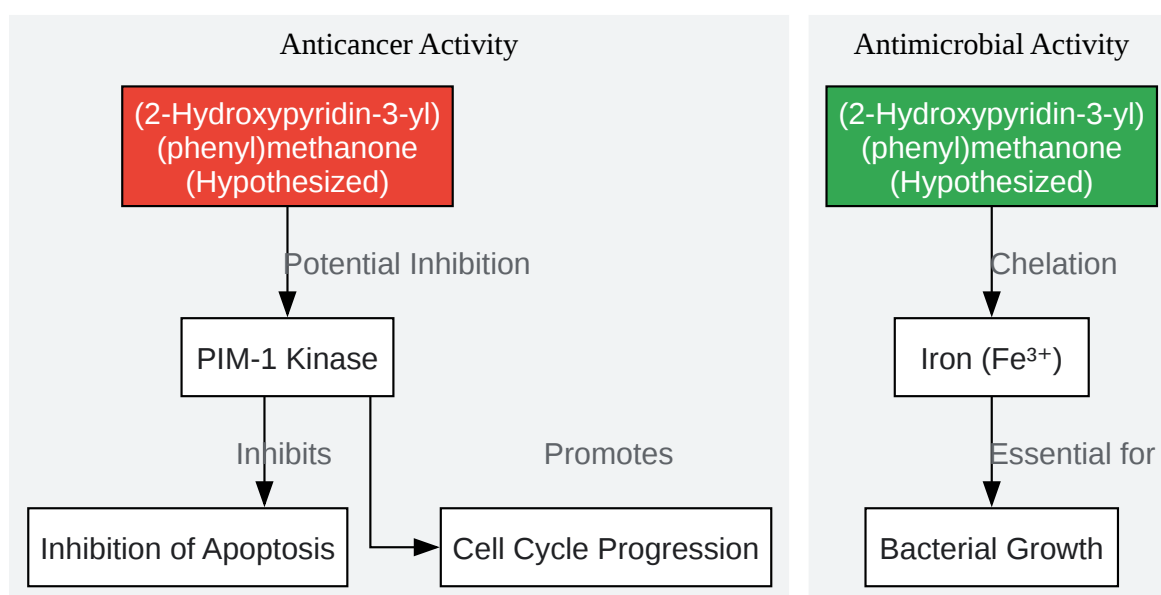
to contribute to their antimicrobial action by depriving bacteria of essential nutrients.[8] Studies have shown activity against both Gram-positive and Gram-negative bacteria.

Other Potential Activities

The hydroxypyridine scaffold is present in compounds with a variety of other biological effects, including anti-inflammatory, antiviral, and neuroprotective activities.[10][11][12] For example, some 3-hydroxypyridine derivatives have been shown to modulate the activity of monoamine oxidase, an enzyme involved in neurotransmitter metabolism.[11]

Potential Signaling Pathways

The exact signaling pathways modulated by **(2-Hydroxypyridin-3-yl)(phenyl)methanone** have not been elucidated. However, based on the activities of related compounds, several pathways could be relevant targets.



[Click to download full resolution via product page](#)

Caption: Hypothesized signaling pathways potentially modulated by the compound.

Conclusion

(2-Hydroxypyridin-3-yl)(phenyl)methanone represents a molecule of interest within the broader class of biologically active pyridone derivatives. While its specific history and biological profile are still areas for further investigation, its chemical structure suggests potential for applications in drug discovery, particularly in the development of anticancer and antimicrobial agents. This technical guide provides a foundational understanding of the compound and is intended to facilitate future research and development efforts. Detailed experimental validation of the proposed synthesis and in-depth biological evaluations are necessary to fully uncover the therapeutic potential of this and related compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Friedel–Crafts reaction - Wikipedia [en.wikipedia.org]
- 2. Friedel–Crafts Acylation [sigmaaldrich.com]
- 3. researchgate.net [researchgate.net]
- 4. alliedacademies.org [alliedacademies.org]
- 5. Design, synthesis, and anti-breast cancer activity evaluation of novel 3-cyanopyridine derivatives as PIM-1 inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. New 3-Hydroxypyridine-4-one Analogues: Their Synthesis, Antimicrobial Evaluation, Molecular Docking, and In Silico ADME Prediction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Design, synthesis, and antimicrobial evaluation of hexadentate hydroxypyridinones with high iron(III) affinity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Novel 2-Hydroselenonicotinonitriles and Selenopheno[2, 3-b]pyridines: Efficient Synthesis, Molecular Docking-DFT Modeling, and Antimicrobial Assessment - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Biological activities of 3,4,5-trihydroxypiperidines and their N- and O-derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]

- 11. researchgate.net [researchgate.net]
- 12. Synthesis, evaluation of biological activity and SAR of new thioalkyl derivatives of pyridine - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to (2-Hydroxypyridin-3-yl) (phenyl)methanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270893#discovery-and-history-of-2-hydroxypyridin-3-yl-phenyl-methanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com